

molecular weight and formula of 1-Amino-1-cyclopropanecarbonitrile HCl

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Compound of Interest

Compound Name: 1-Amino-1-cyclopropanecarbonitrile hydrochloride

Cat. No.: B1284011

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An In-Depth Technical Guide to 1-Amino-1-cyclopropanecarbonitrile HCl

This technical guide provides a comprehensive overview of **1-Amino-1-cyclopropanecarbonitrile hydrochloride**, a versatile building block in pharmaceutical and chemical research. The document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its properties, synthesis, and applications.

Chemical Identity and Properties

1-Amino-1-cyclopropanecarbonitrile hydrochloride is a stable, off-white crystalline solid.[1][2][3] Its unique strained cyclopropyl ring and the presence of both amino and nitrile functional groups make it a valuable intermediate in organic synthesis.

Table 1: Physicochemical Properties of 1-Amino-1-cyclopropanecarbonitrile HCl

Property	Value	References
CAS Number	127946-77-4	[1][2][3][4][5][6]
Molecular Formula	C ₄ H ₆ N ₂ ·HCl or C ₄ H ₇ ClN ₂	[2][3][4][5][6]
Molecular Weight	118.56 g/mol	[1][3][4][5][6]
Appearance	Off-white to pale brown crystalline powder	[1][2][3]
Melting Point	178-223 °C (decomposes)	[1][3][6]
Solubility	Soluble in water	[3]
Storage Conditions	0-8 °C, inert atmosphere	[1][3]

Synonyms:

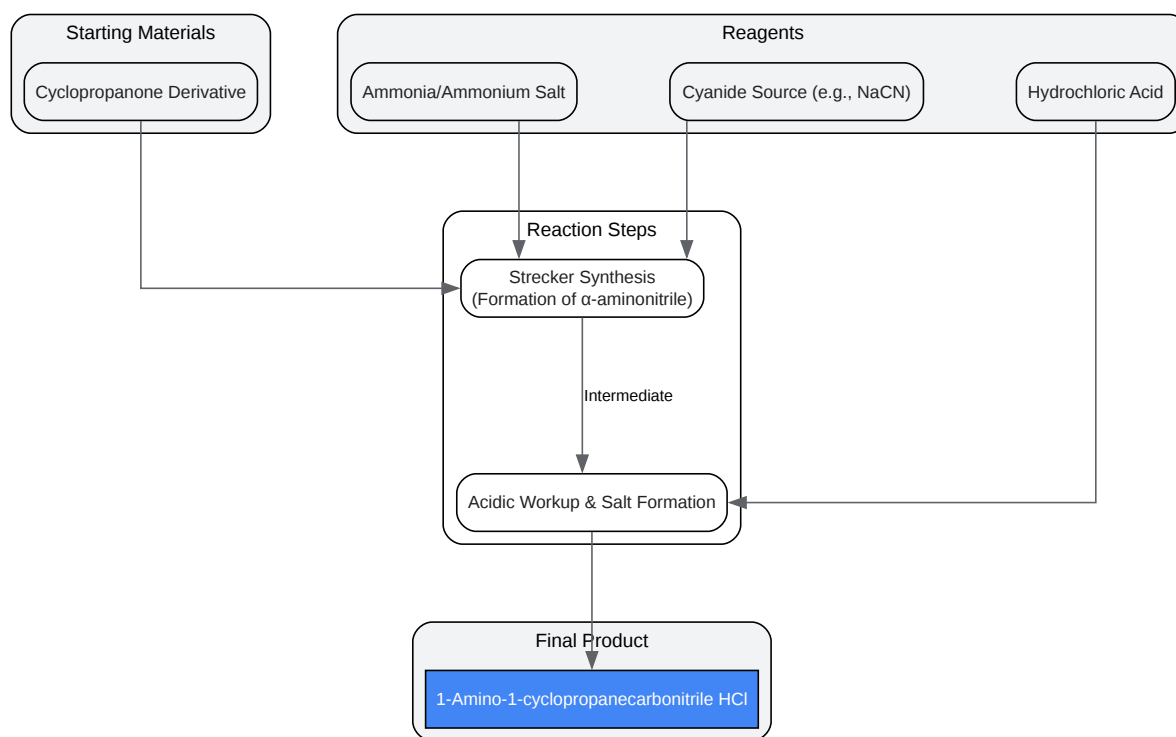
- 1-Aminocyclopropyl Cyanide Hydrochloride[4]
- 1-Amino-1-cyanocyclopropane Hydrochloride[1][4]
- 1-Cyanocyclopropylamine Hydrochloride[4]

Synthesis and Experimental Protocols

While specific, detailed experimental protocols for the synthesis of 1-Amino-1-cyclopropanecarbonitrile HCl are not readily available in the public domain, a general synthetic approach can be inferred from the synthesis of structurally related compounds, such as 1-aminocyclopropane-1-carboxylic acid. A common route involves the Strecker synthesis or variations thereof, starting from a cyclopropanone derivative.

General Synthetic Workflow:

The following diagram illustrates a plausible synthetic pathway. This is a generalized representation and specific reagents, conditions, and purification methods would require optimization.



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Caption: Generalized workflow for the synthesis of 1-Amino-1-cyclopropanecarbonitrile HCl.

Methodology:

- **Aminonitrile Formation:** The synthesis would likely begin with the reaction of a suitable cyclopropanone precursor with a source of ammonia (or an ammonium salt) and a cyanide salt (such as sodium or potassium cyanide). This one-pot reaction forms the intermediate α-aminonitrile.

- **Salt Formation and Purification:** The reaction mixture is then subjected to an acidic workup using hydrochloric acid. This step serves to protonate the amino group, forming the hydrochloride salt, which often aids in purification through crystallization. The crude product would then be isolated by filtration and purified by recrystallization from an appropriate solvent system.

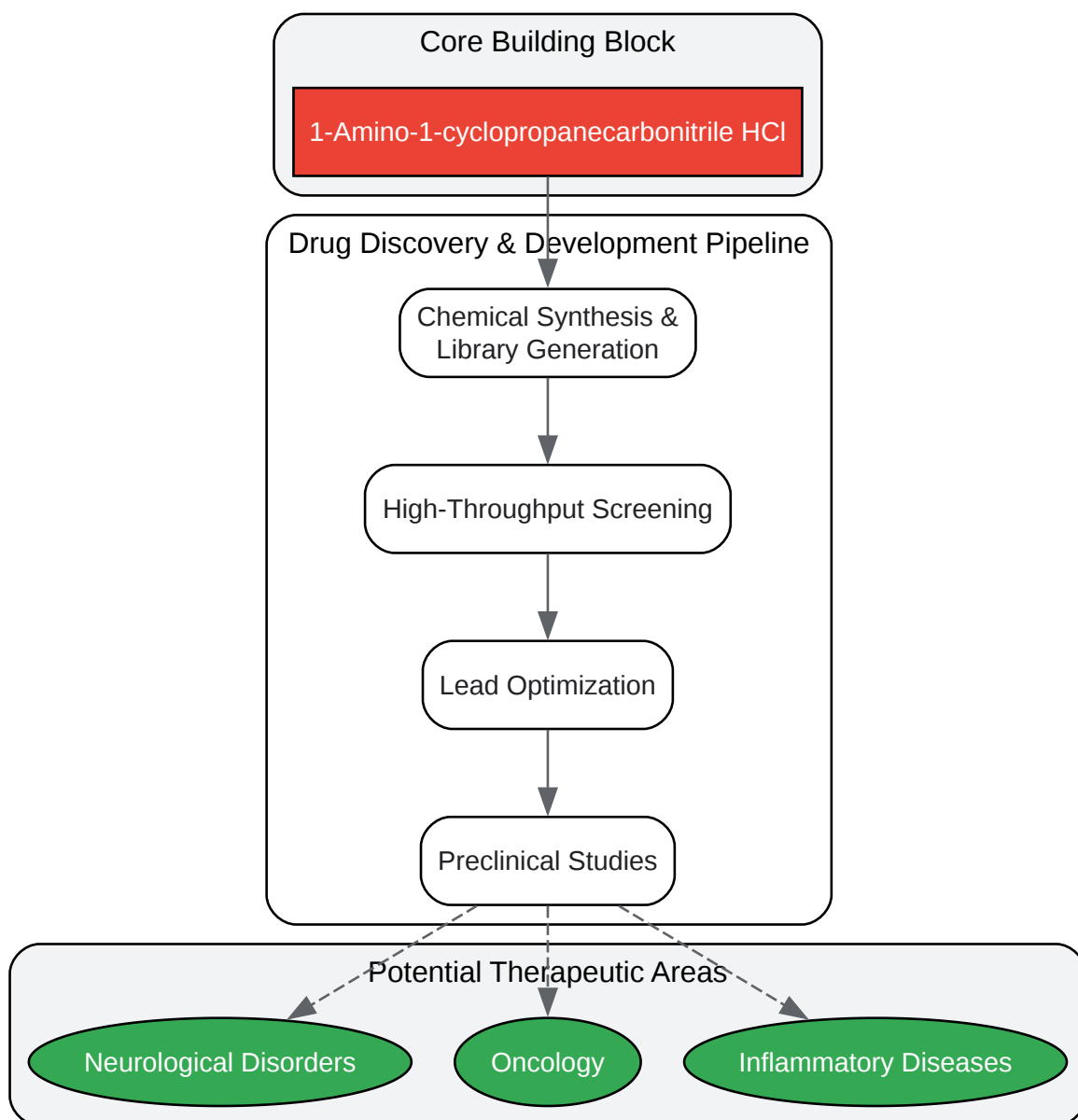
Applications in Research and Development

1-Amino-1-cyclopropanecarbonitrile HCl is a valuable building block in medicinal chemistry and drug discovery due to the desirable properties conferred by the cyclopropyl and aminonitrile moieties. The cyclopropyl group can enhance metabolic stability and binding affinity, while the aminonitrile can act as a key pharmacophore.

Key Application Areas:

- **Pharmaceutical Development:** It serves as a crucial intermediate in the synthesis of novel therapeutics, particularly for neurological disorders, as well as compounds with anti-inflammatory and anti-cancer properties.^[1] The nitrile group in such compounds can act as a hydrogen bond acceptor or a bioisostere for other functional groups.
- **Agrochemicals:** This compound is utilized in the development of new pesticides and herbicides.^[1]
- **Biochemical Research:** It is employed as a tool compound to investigate metabolic pathways and enzyme-inhibitor interactions.^[1]

The following diagram illustrates the role of 1-Amino-1-cyclopropanecarbonitrile HCl as a foundational element in the drug discovery pipeline.



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